

An In-depth Technical Guide to 4-Bromo-2-chloro-5-methoxypyridine

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Compound of Interest

Compound Name: 4-Bromo-5-chloro-2-methoxypyridine

CAS No.: 1211534-25-6

Cat. No.: B572371

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CAS Number: 1020253-15-9

This technical guide provides a comprehensive overview of 4-bromo-2-chloro-5-methoxypyridine, a halogenated pyridine derivative of significant interest to researchers, scientists, and professionals in drug development and organic synthesis. This document details its chemical properties, synthesis, key applications in synthetic chemistry, and essential safety information.

Physicochemical Properties

4-Bromo-2-chloro-5-methoxypyridine is a versatile chemical intermediate.^[1] Its physical and chemical characteristics are summarized in the table below.

Property	Value
CAS Number	1020253-15-9
Molecular Formula	C ₆ H ₅ BrClNO
Molecular Weight	222.47 g/mol [1][2][3]
IUPAC Name	4-bromo-2-chloro-5-methoxypyridine
Boiling Point	267.3±35.0 °C (at 760 mmHg)[1]
Appearance	Data not available
Storage Temperature	2-8°C (Refrigerator)[3]

Synthesis and Experimental Protocols

The synthesis of 4-bromo-2-chloro-5-methoxypyridine can be achieved through various synthetic routes, often involving the halogenation of a pyridine precursor. While a specific, detailed experimental protocol for this exact molecule is not readily available in the public domain, a general plausible synthetic pathway can be inferred from the synthesis of similar compounds, such as the bromination of a corresponding chloro-methoxypyridine.

Illustrative Synthetic Protocol: Electrophilic Bromination

A common method for introducing a bromine atom onto an activated pyridine ring is through electrophilic aromatic substitution using a brominating agent like N-bromosuccinimide (NBS).

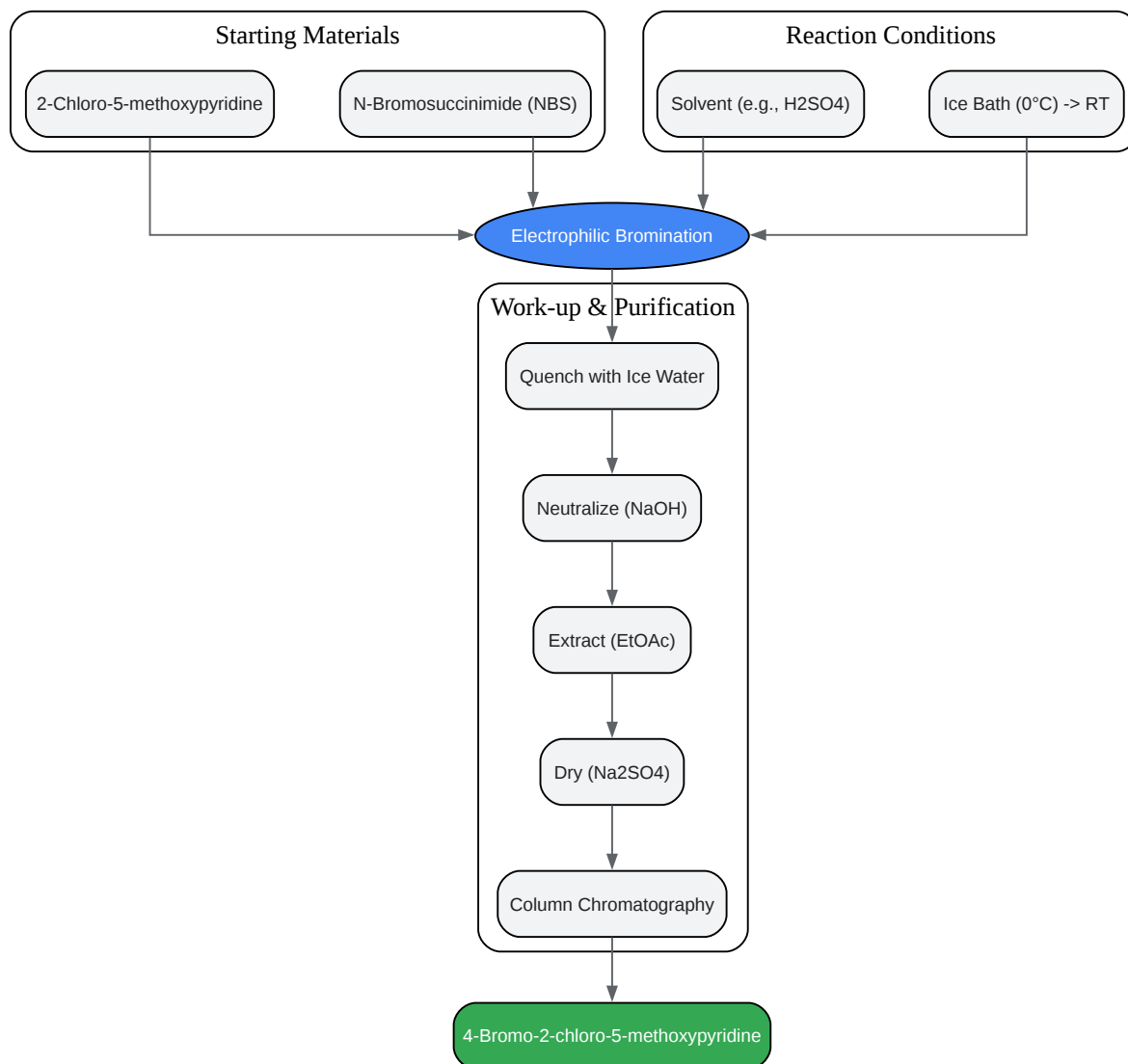
Materials:

- 2-Chloro-5-methoxypyridine
- N-Bromosuccinimide (NBS)
- Sulfuric acid
- Dichloromethane (or other suitable solvent)
- Sodium hydroxide solution

- Brine
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Hexane and Ethyl acetate (for elution)

Procedure:

- **Reaction Setup:** Dissolve 2-chloro-5-methoxypyridine in a suitable solvent such as concentrated sulfuric acid or an organic solvent like dichloromethane in a round-bottom flask. Cool the mixture in an ice bath.
- **Bromination:** Slowly add N-bromosuccinimide (1.0 equivalent) to the cooled solution in portions, maintaining the low temperature.
- **Reaction Monitoring:** Allow the reaction to stir and slowly warm to room temperature or gently heat as needed. Monitor the progress of the reaction using Thin Layer Chromatography (TLC).
- **Work-up:** Once the reaction is complete, carefully pour the reaction mixture into ice water. Neutralize the solution with a sodium hydroxide solution until it is alkaline.
- **Extraction:** Extract the aqueous layer multiple times with an organic solvent such as ethyl acetate or chloroform.
- **Purification:** Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate. After filtering, concentrate the solvent under reduced pressure. Purify the resulting crude product by silica gel column chromatography using a hexane/ethyl acetate gradient to yield pure 4-bromo-2-chloro-5-methoxypyridine.



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Caption: Synthetic workflow for 4-bromo-2-chloro-5-methoxypyridine.

Applications in Synthetic Chemistry

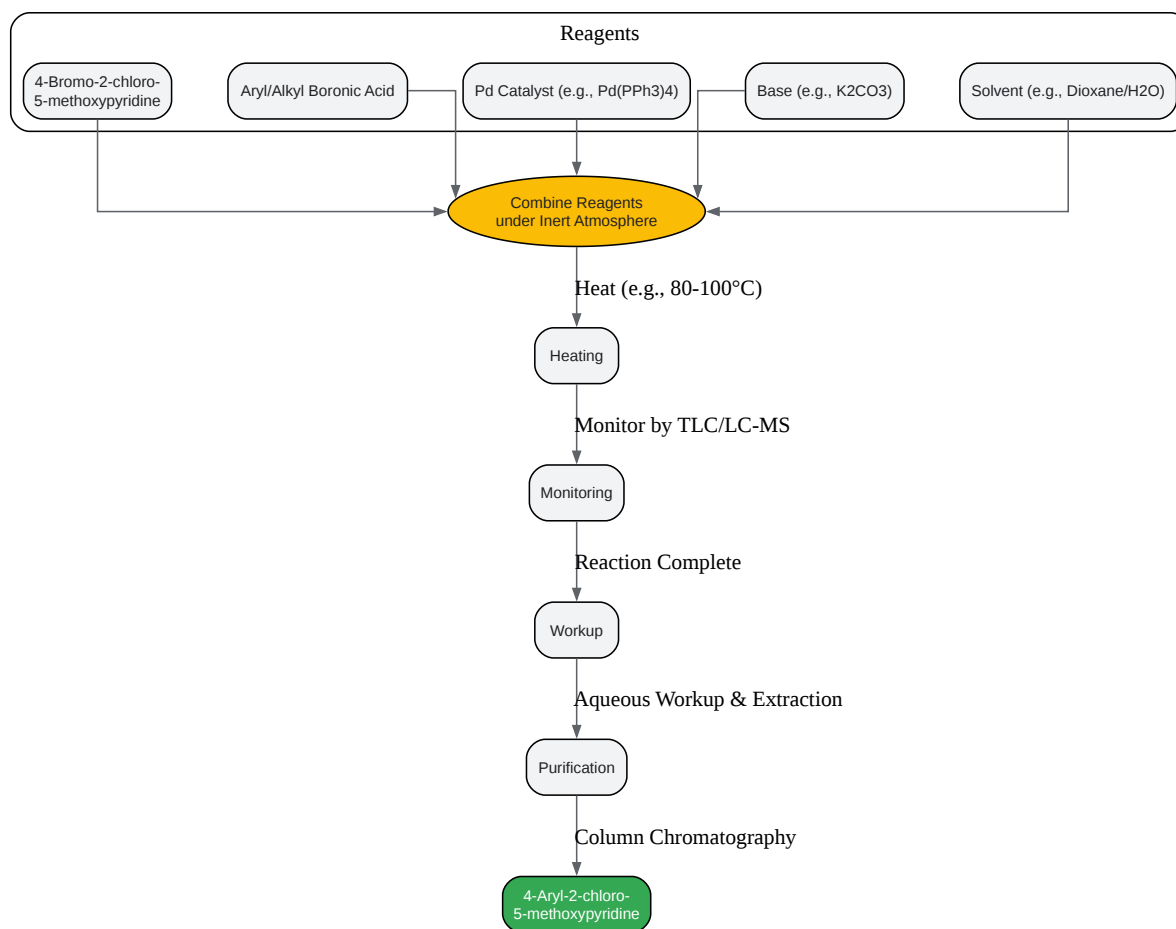
4-Bromo-2-chloro-5-methoxypyridine is a valuable building block in organic synthesis, primarily utilized in the development of pharmaceutical and agrochemical compounds.^[1] Its utility stems from the presence of two distinct halogen atoms, which allows for selective functionalization through various cross-coupling and substitution reactions.

Key Reactions:

- **Palladium-Catalyzed Cross-Coupling Reactions:** The C-Br bond is generally more reactive than the C-Cl bond in palladium-catalyzed reactions such as Suzuki-Miyaura, Stille, and Sonogashira couplings. This chemoselectivity allows for the stepwise introduction of different substituents at the 4- and 2-positions of the pyridine ring.
- **Nucleophilic Aromatic Substitution (S_NAr):** The chlorine atom at the 2-position is activated towards nucleophilic attack due to the electron-withdrawing nature of the adjacent ring nitrogen. This allows for the displacement of the chloride with various nucleophiles, such as amines, alcohols, and thiols, to introduce further molecular diversity.

Experimental Workflow: Suzuki-Miyaura Coupling

The following diagram illustrates a typical workflow for a Suzuki-Miyaura cross-coupling reaction at the C4-position (bromo) of 4-bromo-2-chloro-5-methoxypyridine.



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Caption: Workflow for a Suzuki-Miyaura cross-coupling reaction.

Safety and Handling

While a specific Safety Data Sheet (SDS) for 4-bromo-2-chloro-5-methoxypyridine is not widely available, data from structurally similar compounds, such as 4-bromo-2-chloro-5-methylpyridine, suggest that this compound should be handled with care.

Potential Hazards:

- Harmful if swallowed.
- May cause skin and serious eye irritation.
- May cause respiratory irritation.

Recommended Precautions:

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.
- Handling: Use only in a well-ventilated area. Avoid breathing dust, fumes, gas, mist, vapors, or spray. Wash hands thoroughly after handling.
- Storage: Store in a well-ventilated place. Keep the container tightly closed and locked up.

Always consult the specific Safety Data Sheet provided by the supplier before handling this chemical. In case of exposure, seek immediate medical attention.

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References

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